

The Isoindolinone Scaffold: A Privileged Structure in Drug Discovery

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Compound of Interest

Compound Name: 5,6-Dimethoxyisoindolin-1-one

Cat. No.: B1590327

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The isoindolin-1-one skeleton, a benzo-fused γ -lactam, is a recurring motif in a multitude of biologically active compounds.^[1] Its rigid, planar structure provides an excellent platform for the spatial orientation of functional groups, enabling precise interactions with biological targets. This has led to its extensive use in the design of therapeutics for a wide range of diseases.^[2]

Notable examples of isoindolinone-containing drugs include:

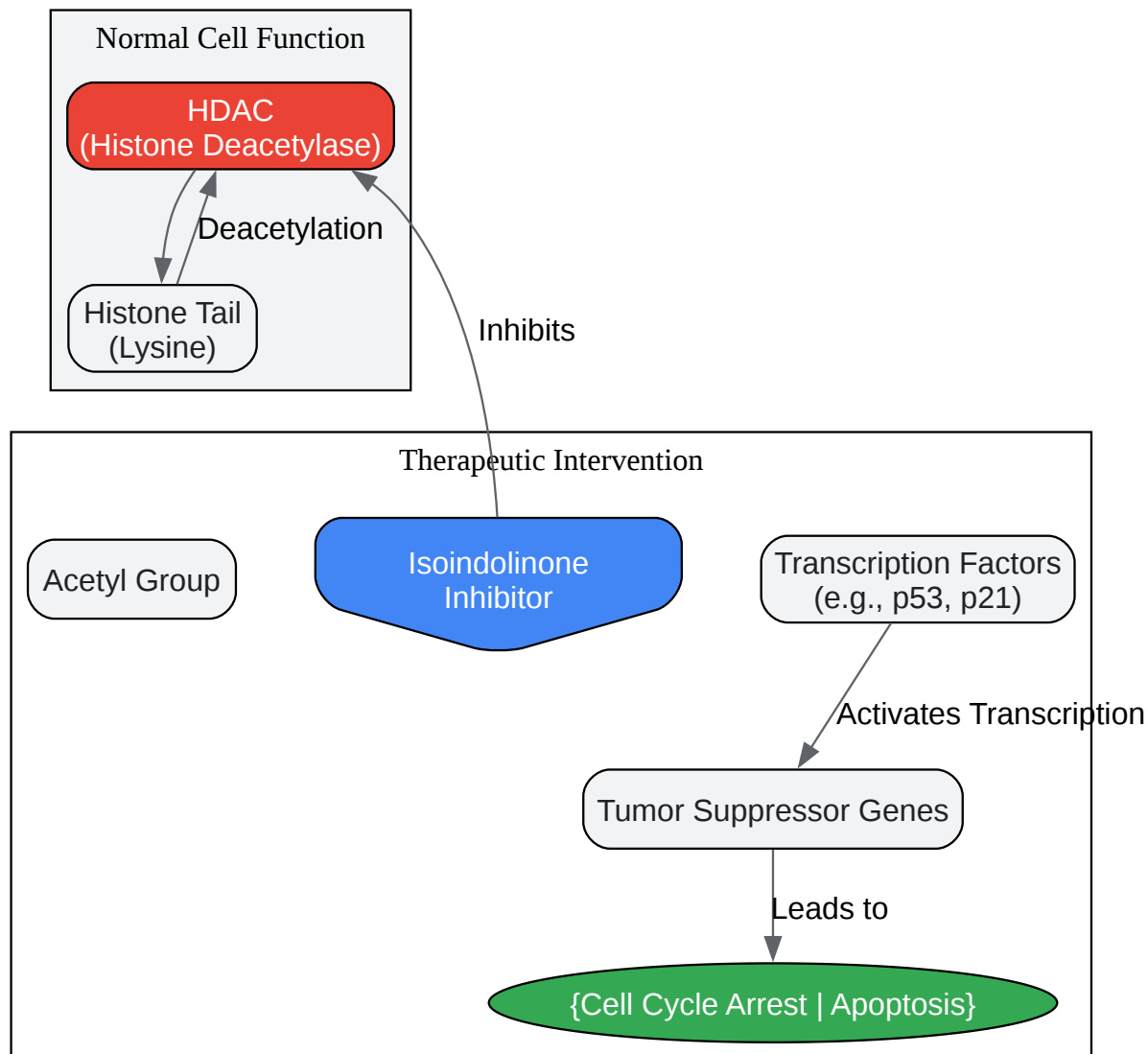
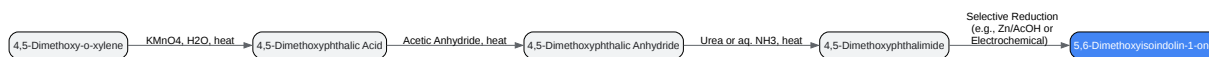
- Thalidomide and its analogs (Lenalidomide, Pomalidomide): Immunomodulatory drugs (IMiDs) that have profoundly impacted the treatment of multiple myeloma.^[3]
- Chlortalidone: A long-acting diuretic used for the management of hypertension.^[4]
- Pazinaclone: An anxiolytic agent.

The broad therapeutic relevance of this scaffold stems from its ability to target diverse biological pathways. Derivatives have been developed as potent inhibitors of enzymes such as Poly (ADP-ribose) polymerase (PARP), histone deacetylases (HDACs), and carbonic anhydrases, as well as modulators of protein-protein interactions.^{[5][6][7]} This versatility underscores the importance of developing efficient synthetic methodologies to access novel and diverse isoindolinone derivatives for continued drug discovery efforts.

Synthesis of 5,6-Dimethoxyisoindolin-1-one: A Proposed Pathway

While **5,6-Dimethoxyisoindolin-1-one** (CAS 59084-72-9) is commercially available as a building block, detailed synthetic procedures in peer-reviewed literature are scarce.[2] Based on established methodologies for analogous structures, we propose a robust and logical three-step synthetic sequence starting from 4,5-dimethoxy-1,2-dimethylbenzene (4,5-dimethoxy-o-xylene).

Proposed Synthetic Workflow



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Sources

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